

Technical Monograph: Structural Elucidation of 5-Chloro-3-isopropyl-1H-indole

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Compound of Interest

Compound Name: 5-chloro-3-(propan-2-yl)-1H-indole

Cat. No.: B11817852

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Executive Summary & Synthetic Context[1]

5-chloro-3-isopropyl-1H-indole is a privileged scaffold in medicinal chemistry, frequently serving as a pharmacophore in 5-HT (serotonin) receptor modulators and kinase inhibitors. Its structural integrity relies on the precise regiochemical placement of the chlorine atom at position 5 and the isopropyl group at position 3.

This guide provides a self-validating spectroscopic protocol. Unlike standard data sheets, this document focuses on diagnostic signals—the specific spectral peaks that confirm the correct isomer and rule out common synthetic impurities (such as the N-alkylated byproduct or the 7-chloro regioisomer).

Synthetic Origin & Impurity Profile

To interpret spectra accurately, one must understand the sample's history. This compound is typically synthesized via the Fischer Indole Synthesis using (4-chlorophenyl)hydrazine and 3-methyl-2-butanone.

- **Critical Impurity:** Uncyclized hydrazone intermediates.

- **Regioisomer Risk:** Low, as the 4-chloro substituent on the hydrazine directs cyclization primarily to the 5-position, but 7-chloro isomers are theoretically possible if the hydrazine orientation flips (though sterically unfavorable).

Mass Spectrometry (MS): The Isotopic Fingerprint

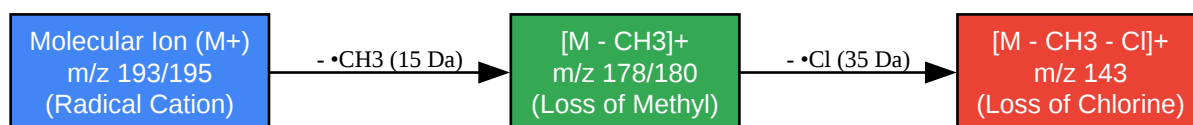
Mass spectrometry provides the first line of confirmation through the chlorine isotopic signature.

Diagnostic Criteria[1][2][3][4][5][6]

- **Molecular Ion (M^+):** 193.06 m/z (based on ^{35}Cl).
- **Isotope Pattern:** A distinct 3:1 ratio between m/z 193 (M^+) and 195 ($M+2$) confirms the presence of a single chlorine atom.
- **Base Peak:** Often the molecular ion or the $[M-15]^+$ peak due to the stability of the indole core.

Fragmentation Pathway

The isopropyl group is the primary site of fragmentation. The loss of a methyl radical (15 Da) from the isopropyl chain is favored, generating a resonance-stabilized cation.



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Figure 1: Proposed fragmentation pathway for 5-chloro-3-isopropyl-1H-indole showing the diagnostic loss of the isopropyl methyl group.

Infrared Spectroscopy (IR): Functional Group Validation

IR is used primarily to confirm the indole N-H functionality and the aromatic substitution pattern.

Functional Group	Wavenumber (cm ⁻¹)	Diagnostic Note
N-H Stretch	3400–3430 (br)	Sharpens in dilute solution; broadens in solid state (H-bonding). Absence indicates N-alkylation impurity.
C-H Stretch (Ar)	3050–3100	Weak aromatic C-H signals.
C-H Stretch (Alk)	2960, 2870	Methyl/Methine stretches from the isopropyl group.
C=C (Indole)	1610, 1570	Characteristic skeletal vibrations of the indole ring.
C-Cl Stretch	1080–1100	Strong band; confirms halogenation.

Nuclear Magnetic Resonance (NMR): Structural Proof

This section details the expected chemical shifts.^{[1][2][3]} Note that shifts may vary slightly (± 0.2 ppm) depending on concentration and solvent (DMSO-d₆ vs. CDCl₃). DMSO-d₆ is recommended for better resolution of the N-H proton.

¹H NMR (400 MHz, DMSO-d₆)

The presence of the substituent at C3 simplifies the spectrum by eliminating the H3 signal usually found at ~6.5 ppm in unsubstituted indoles.

Position	Shift (δ ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
NH (1)	10.8–11.0	br s	1H	-	Exchangeable with D ₂ O. Downfield due to aromatic anisotropy.
H2	7.15–7.25	d	1H	$J \approx 2.5$	Couples to NH. Appears as a sharp doublet (or singlet if D ₂ O exchanged). Diagnostic of 3-substitution (no H2-H3 coupling).
H4	7.55–7.65	d	1H	$J \approx 2.0$	Key Signal. Deshielded by Cl and ring current. Shows meta coupling to H6.
H7	7.35–7.40	d	1H	$J \approx 8.6$	Ortho coupling to H6.
H6	7.05–7.15	dd	1H	$J \approx 8.6, 2.0$	Distinctive doublet of doublets (ortho to H7, meta to H4).

CH (Iso)	3.05–3.20	sept	1H	J ≈ 6.9	Diagnostic. Septet pattern confirms the isopropyl group is intact.
CH ₃ (Iso)	1.25–1.35	d	6H	J ≈ 6.9	Strong doublet representing the two equivalent methyl groups.

¹³C NMR (100 MHz, DMSO-d₆)

Carbon Type	Shift (δ ppm)	Assignment Note
C=C (Ar)	135.0, 128.0	Quaternary bridgehead carbons (C3a, C7a).
C-Cl (C5)	~123.5	Chemical shift is distinct due to Cl substitution.
C2	~122.0	Indole C2 resonance.[2]
C3	~118.0	Upfield shift relative to C2; site of alkylation.
C4/C6/C7	110–120	Aromatic methines.
CH (Iso)	~26.0	Methine of the isopropyl group.
CH ₃ (Iso)	~23.0	Methyl carbons of the isopropyl group.

Experimental Protocol: Self-Validating Analysis

To ensure the data collected matches the high-integrity standards of this guide, follow this workflow.

Step 1: Sample Preparation[6]

- Solvent Choice: Use DMSO- d_6 (0.6 mL) for the primary 1H NMR. It prevents N-H exchange and sharpens the N-H signal compared to $CDCl_3$.
- Concentration: Dissolve 5–10 mg of the solid. Ensure the solution is clear; turbidity indicates inorganic salts (NaCl) from the synthesis quench.

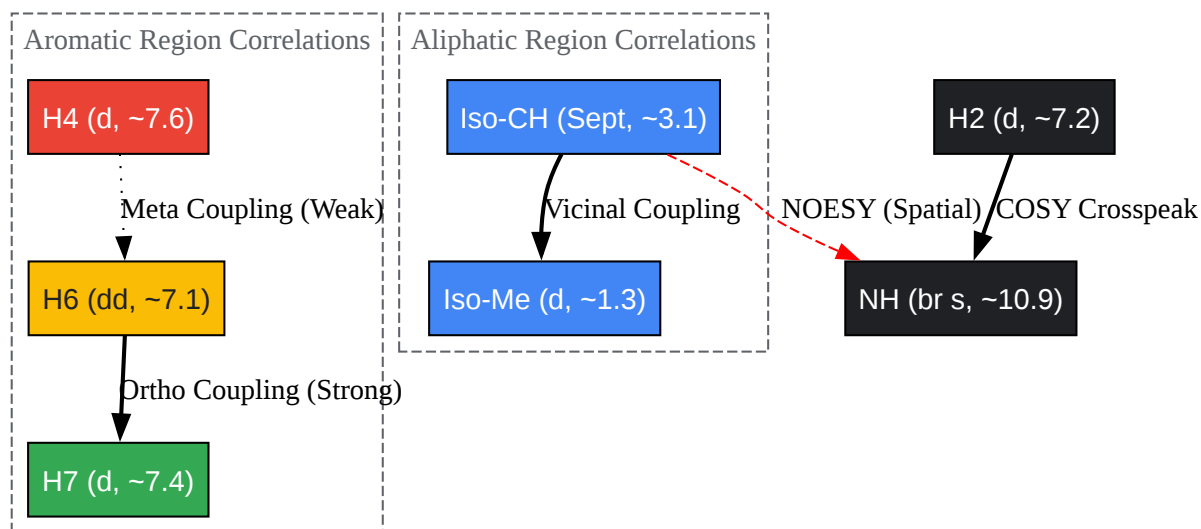
Step 2: The "H2-Test" (Regioisomer Confirmation)

In a 3-substituted indole, the proton at position 2 (H2) is chemically distinct.

- Protocol: Acquire a standard 1H spectrum. Then, add 1 drop of D_2O to the NMR tube and shake.
- Observation: The broad NH signal at ~11 ppm will disappear. Consequently, the H2 doublet at ~7.2 ppm should collapse into a sharp singlet.
- Failure Mode: If the H2 signal remains a doublet or complex multiplet, the C3 position may be unsubstituted (impurity) or the alkylation occurred at Nitrogen (N-isopropyl).

Step 3: COSY Correlation Logic

Use 2D COSY (Correlation Spectroscopy) to map the spin system.



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Figure 2: Expected COSY and NOESY correlations. The H6-H7 ortho coupling is the strongest aromatic correlation. NOESY can confirm the proximity of the Isopropyl group to the NH proton.

References

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